

# Technical Support Center: Stability of DPP3 in Frozen Plasma Samples

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## Compound of Interest

Compound Name: *TPP3*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of Dipeptidyl Peptidase 3 (DPP3) in frozen plasma samples for long-term studies.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for long-term studies of DPP3 in plasma?

For long-term preservation of DPP3 in plasma samples, storage at -80°C is strongly recommended. Studies have shown that many protein biomarkers remain stable for years at this temperature.[1][2][3] While some biomarkers have shown stability at -20°C for up to a year, -80°C provides greater assurance of long-term integrity.[4]

Q2: How stable is DPP3 in frozen plasma during long-term storage?

Direct long-term quantitative stability data for DPP3 over several years is not extensively published. However, existing research indicates that DPP3 exhibits good stability under prolonged storage at -80°C.[5] Studies on other plasma proteins and biomarkers have demonstrated stability for up to 20 years at -80°C, suggesting that DPP3 is also likely to be stable for extended periods under these conditions.[1]

Q3: How many freeze-thaw cycles can plasma samples for DPP3 analysis tolerate?

DPP3 in EDTA plasma has been shown to be stable for up to six freeze-thaw cycles. However, as a best practice to maintain sample integrity, it is advisable to minimize the number of freeze-thaw cycles.[6] Aliquoting samples into smaller volumes upon initial processing is recommended to avoid repeated thawing of the entire sample.

Q4: What type of anticoagulant should be used when collecting plasma for DPP3 analysis?

Both EDTA and heparin have been used as anticoagulants for collecting plasma for DPP3 analysis. Ensure the chosen anticoagulant is consistent across all samples in a study to avoid pre-analytical variability.

Q5: What is the acceptable short-term stability of DPP3 in plasma at room temperature or refrigerated conditions?

DPP3 concentration and activity in EDTA plasma have been found to be acceptable for at least 15 days when stored at 22°C (room temperature).

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpectedly low DPP3 activity or concentration in stored samples.	Sample Degradation: Prolonged storage at temperatures above -80°C or an excessive number of freeze-thaw cycles.	- Ensure all samples have been consistently stored at -80°C. - Review the sample handling history to check the number of freeze-thaw cycles. For future studies, aliquot samples after initial processing. - If improper storage is suspected, the integrity of the samples may be compromised.
High variability in DPP3 levels between samples from the same time point.	Inconsistent Sample Handling: Differences in processing times, centrifugation speed, or storage conditions between samples.	- Standardize pre-analytical procedures for all samples. This includes time from collection to centrifugation, centrifugation parameters, and time to freezing. - Ensure all samples are stored under identical conditions.
Loss of DPP3 activity after thawing.	Improper Thawing Technique: Slow thawing at room temperature can lead to protein degradation.	- Thaw samples rapidly in a 37°C water bath and immediately place them on ice. - Avoid leaving samples at room temperature for extended periods after thawing.
Discrepancy between DPP3 concentration and activity measurements.	Presence of Inhibitors: Endogenous or exogenous substances in the plasma may inhibit DPP3 activity without affecting its concentration as measured by immunoassays.	- Review the sample collection and handling procedures to identify any potential sources of contamination. - Consider performing a spike and recovery experiment to assess for the presence of inhibitors.

## Data on Biomarker Stability

While specific long-term quantitative data for DPP3 is limited, the following tables summarize stability data for other plasma biomarkers, which can provide a general understanding of protein stability in frozen plasma.

Table 1: Long-Term Stability of Various Plasma Biomarkers at -80°C

Biomarker	Storage Duration	Stability	Reference
Aβ40, Aβ42, TTau, NfL	Up to 20 years	Can be reliably measured.	[1]
Aβ42, Aβ40, NfL, GFAP	Up to 6 years	Not significantly correlated with storage time.	[7][8]
Total tau	Up to 6 years	Negative correlation with storage time.	[7][8]
Various proteins	4-year difference in storage	Minimal effect on the plasma proteome.	[9]

Table 2: Short-Term and Freeze-Thaw Stability of DPP3

Condition	Duration	Stability
Room Temperature (22°C)	At least 15 days	Acceptable recoveries.
Freeze-Thaw Cycles	Up to 6 cycles	No significant alteration in recovery.

## Experimental Protocols

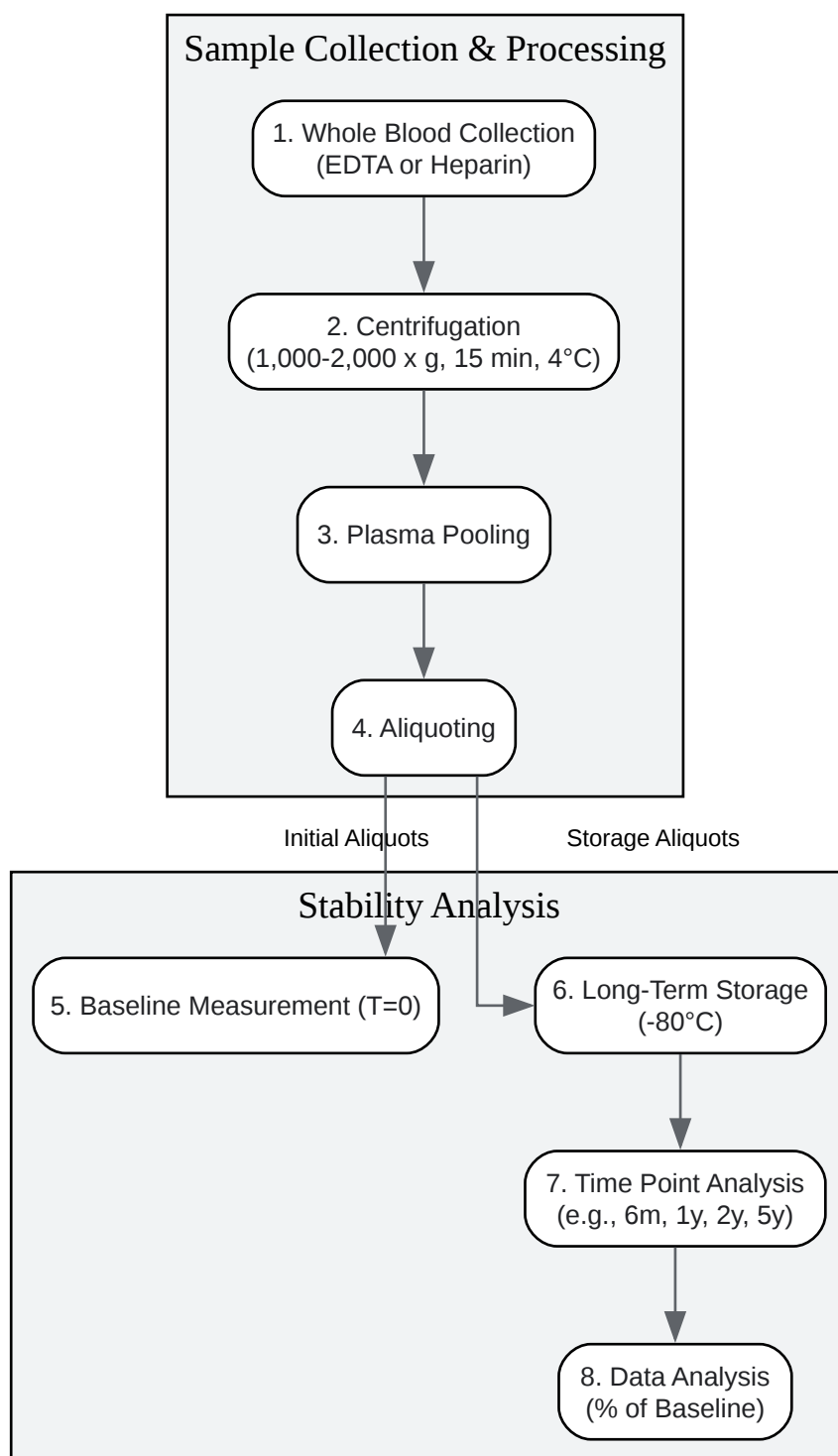
### Protocol for Long-Term Stability Assessment of DPP3 in Frozen Plasma

This protocol is a guideline for establishing the long-term stability of DPP3 in your own laboratory.

- Sample Collection and Processing:
  - Collect whole blood into tubes containing EDTA or heparin as an anticoagulant.
  - Within 2 hours of collection, centrifuge the blood at 1,000-2,000 x g for 15 minutes at 4°C to separate the plasma.
  - Immediately after centrifugation, pool the plasma from multiple donors to create a homogenous sample stock. This will minimize individual sample variability.
  - Aliquot the pooled plasma into multiple small-volume, screw-cap polypropylene tubes. This is crucial to avoid freeze-thaw cycles of the entire stock.
- Baseline Measurement (Time 0):
  - Thaw a set of aliquots (e.g., n=3-5) and measure the DPP3 concentration and/or activity using a validated assay.
  - The average of these measurements will serve as the baseline (100% stability) value.
- Long-Term Storage:
  - Store the remaining aliquots at -80°C in a monitored freezer.
- Time Point Analysis:
  - At predetermined time intervals (e.g., 6 months, 1 year, 2 years, 5 years, etc.), retrieve a set of aliquots (e.g., n=3-5) from the -80°C storage.
  - Thaw the samples consistently (e.g., rapid thawing in a 37°C water bath followed by immediate placement on ice).
  - Measure the DPP3 concentration and/or activity in the thawed aliquots using the same validated assay and instrument as for the baseline measurement.
- Data Analysis:
  - Calculate the mean DPP3 level at each time point.

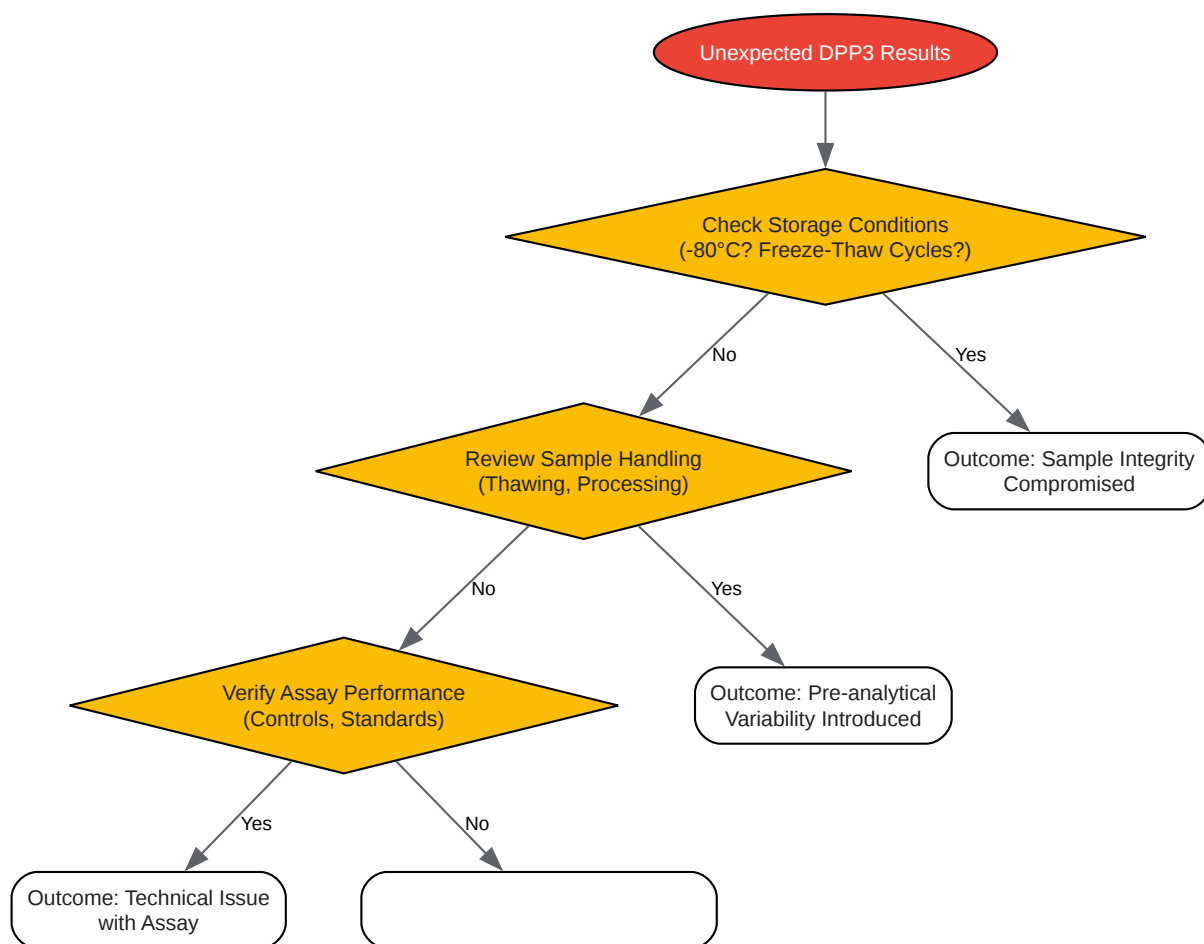
- Express the stability as a percentage of the baseline (Time 0) measurement.
- Acceptable stability is often defined as being within a certain percentage (e.g.,  $\pm 20\%$ ) of the baseline value.

## Visualizations



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Caption: Workflow for a long-term DPP3 stability study.



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Caption: Troubleshooting logic for unexpected DPP3 results.

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## References



- 1. Effect of Long-Term Storage on the Reliability of Blood Biomarkers for Alzheimer's Disease and Neurodegeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. online.medunigraz.at [online.medunigraz.at]
- 3. researchgate.net [researchgate.net]
- 4. Effects of Long-Term Storage at -80 °C on the Human Plasma Metabolome - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Impact of Freeze-thaw Cycles and Storage Time on Plasma Samples Used in Mass Spectrometry Based Biomarker Discovery Projects | Semantic Scholar [semanticscholar.org]
- 6. Strong impact on plasma protein profiles by precentrifugation delay but not by repeated freeze-thaw cycles, as analyzed using multiplex proximity extension assays — Olink® [olink.com]
- 7. researchgate.net [researchgate.net]
- 8. Storage time affects the level and diagnostic efficacy of plasma biomarkers for neurodegenerative diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Impact of Freeze-thaw Cycles and Storage Time on Plasma Samples Used in Mass Spectrometry Based Biomarker Discovery Projects - PMC [pmc.ncbi.nlm.nih.gov]
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